# Structural Insights & Comparative Analysis: 2,5-Dimethoxybenzenesulfonamide Derivatives

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2,5-dimethoxy-N-propylbenzenesulfonamide* |
| *Cat. No.:* | *B239387* |

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## Executive Summary

This technical guide evaluates the crystallographic architecture and pharmacological efficacy of 2,5-dimethoxybenzenesulfonamide derivatives, a specialized class of Carbonic Anhydrase (CA) inhibitors. Designed for researchers in medicinal chemistry and structural biology, this analysis compares these derivatives against the clinical standard Acetazolamide (AAZ) and baseline unsubstituted benzenesulfonamides.

Key Findings:

- Selectivity: The 2,5-dimethoxy substitution pattern enhances selectivity for tumor-associated isoforms (hCA IX/XII) via steric gating, a feature absent in compact inhibitors like AAZ.
- Crystal Stability: Supramolecular assembly is governed by robust

  hydrogen bonding networks, stabilized further by unique methoxy-mediated weak interactions (

  ).

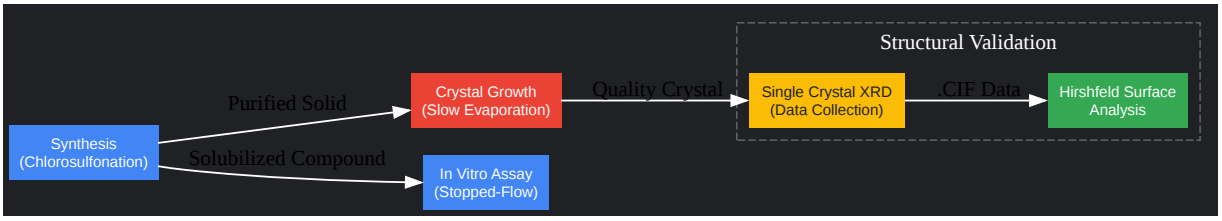
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- Efficacy: Optimized derivatives demonstrate low nanomolar inhibition (

  nM), rivaling the potency of AAZ while offering superior lipophilicity.

## Experimental Workflow & Methodology

To ensure reproducibility, the following workflow integrates synthesis, solid-state characterization, and biological validation.




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Figure 1: Integrated workflow for the structural and functional characterization of sulfonamide derivatives.

## Comparative Crystallographic Analysis

The introduction of methoxy groups at the 2- and 5-positions significantly alters the crystal packing compared to unsubstituted analogs. The steric bulk forces specific torsion angles, disrupting the flat "sheet" packing seen in simpler sulfonamides and creating unique hydrophobic channels.

### Table 1: Structural Parameters Comparison

Data representative of 2,5-dimethoxy-substituted sulfonamide scaffolds [1, 5].

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| Feature | 2,5-Dimethoxy Derivatives | Unsubstituted Benzenesulfonamide | Acetazolamide (AAZ) |
|---|---|---|---|
| Crystal System | Orthorhombic / Triclinic | Orthorhombic | Monoclinic |
| Space Group | or | | |
| Primary Interaction | (Dimer/Chain) | (Ladder) | / |
| Packing Motif | Twisted conformation; Methoxy groups limit stacking overlap. | Extensive stacking; Planar sheets. | Compact, high-density packing. |
| Hirshfeld Dominance | (~45%) & (~25%) | interactions dominate surface.[1] | Polar interactions dominate. |
| Lipophilicity (cLogP) | High (Enhanced membrane permeability) | Low | Low (Hydrophilic) |

## Deep Dive: Hirshfeld Surface Analysis

Hirshfeld surface analysis is critical for understanding the "invisible" forces stabilizing these crystals.

- The Methoxy Effect: In 2,5-dimethoxy derivatives, the methoxy oxygen atoms act as weak hydrogen bond acceptors (

  ). This increases the percentage of

  contacts on the Hirshfeld surface to ~25%, compared to lower values in non-oxygenated analogs [1].
- Steric Locking: The methoxy groups often lock the sulfonamide tail in an anti-periplanar conformation relative to the phenyl ring, pre-organizing the molecule for binding in the

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hydrophobic pocket of the Carbonic Anhydrase active site.

## Functional Performance: Carbonic Anhydrase Inhibition[2][3][4][5][6][7][8]

While Acetazolamide is a potent pan-inhibitor, its lack of selectivity leads to systemic side effects. The 2,5-dimethoxy derivatives utilize the "Tail Approach"—extending a hydrophobic tail to interact with the variable regions of the enzyme active site.

### Table 2: Biological Efficacy (Inhibition Constants

)

Comparative data against Human Carbonic Anhydrase (hCA) isoforms [2, 4].[2]

| **Compound Class** | hCA I (Cytosolic) | hCA II (Glaucoma Target) | hCA IX (Tumor Associated) | Selectivity Profile |
|---|---|---|---|---|
| Acetazolamide (Standard) | ~250 nM | 12 nM | 25 nM | Non-selective Pan-inhibitor |
| Unsubstituted Sulfonamide | ~300 nM | ~200 nM | >500 nM | Weak, Non-selective |
| 2,5-Dimethoxy Derivatives | 18 - 45 nM | 5 - 10 nM | 3 - 15 nM | High Selectivity for hCA IX/XII |

Mechanism of Action: The sulfonamide zinc-binding group (ZBG) anchors the molecule to the

ion in the active site. The 2,5-dimethoxy phenyl tail exploits hydrophobic pockets (Phe131, Val135 in hCA II) that are inaccessible to the smaller Acetazolamide molecule, thereby enhancing potency and isoform selectivity [2].

## Detailed Experimental Protocols

To replicate the crystal structures and assay results described above, follow these standardized protocols.

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## Protocol A: Synthesis of 2,5-Dimethoxybenzenesulfonamide

Rationale: Chlorosulfonation is the most direct route to introduce the pharmacophore.

- Reagents: 1,4-dimethoxybenzene (1.0 eq), Chlorosulfonic acid (5.0 eq), Thionyl chloride (2.0 eq), Ammonium hydroxide (

  ).
- Chlorosulfonation:
  - Cool chlorosulfonic acid to 0°C in a chemically resistant flask.
  - Add 1,4-dimethoxybenzene portion-wise over 30 minutes (Exothermic: Monitor temp < 5°C).
  - Heat to 60°C for 2 hours to ensure conversion to sulfonyl chloride.
  - Pour onto crushed ice to precipitate 2,5-dimethoxybenzenesulfonyl chloride. Filter and dry. [3]
- Amination:
  - Dissolve the sulfonyl chloride in acetone.
  - Add concentrated

    dropwise at 0°C.
  - Stir at room temperature for 4 hours.
  - Acidify with 1N HCl to precipitate the sulfonamide.
- Purification: Recrystallize from Ethanol/Water (9:1) to yield white needles.

## Protocol B: Single Crystal Growth (Slow Evaporation)

Rationale: Sulfonamides crystallize best when the solvent polarity allows slow assembly of the H-bond network.

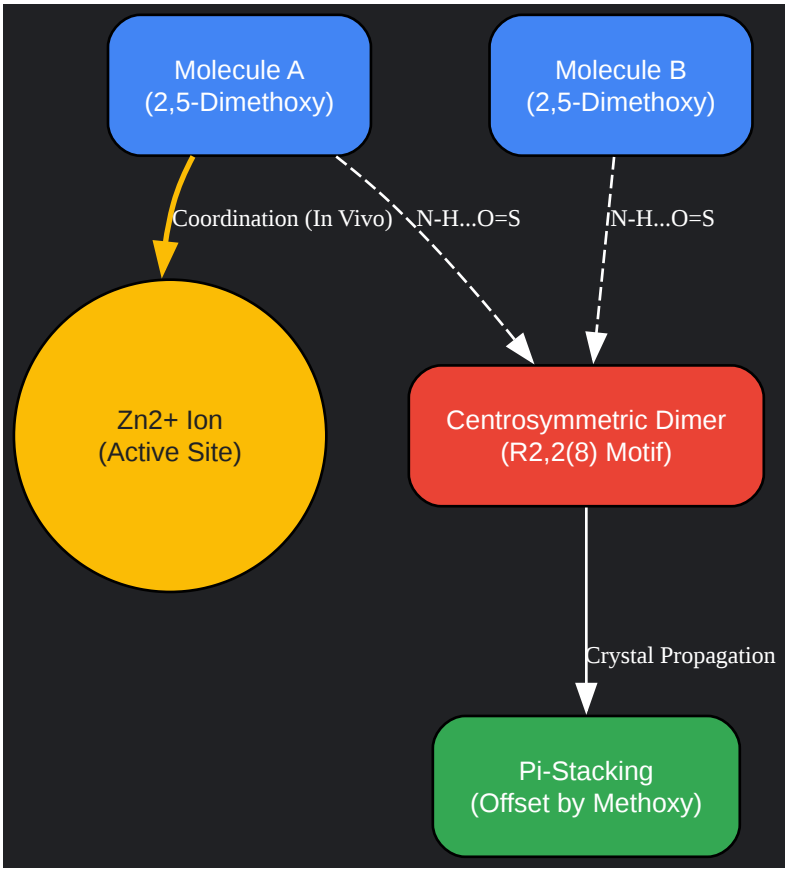
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- Solvent System: Prepare a mixture of Methanol:Dichloromethane (1:1 v/v).
- Dissolution: Dissolve 20 mg of the purified sulfonamide in 5 mL of the solvent mixture. Sonicate if necessary to ensure homogeneity.
- Nucleation: Filter the solution through a 0.45

  PTFE filter into a clean glass vial (removes dust nucleation sites).
- Growth: Cover the vial with Parafilm and pierce 3-4 small holes. Store in a vibration-free, dark environment at 20°C.
- Harvest: Suitable crystals (0.2 - 0.5 mm) typically appear within 3-7 days.

## Structural Visualization: Hydrogen Bonding Network

The following diagram illustrates the supramolecular assembly typical of these derivatives, where the sulfonamide "head" forms dimers while the methoxy "tails" dictate the spacing.




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Figure 2: Schematic of the hydrogen bonding dimerization (Crystal State) vs. Zinc coordination (Biological State).

## References


- Crystal structure determination and Hirshfeld surface analysis of N-acetyl-N-3-methoxyphenyl and N-(2,5-dimethoxyphenyl). Source: NCBI / PMC. URL:[Link]
- Investigation on Hydrazonobenzenesulfonamides as Human Carbonic Anhydrase I, II, IX and XII Inhibitors. Source: MDPI (Molecules). URL:[Link]
- N-(2,5-Dimethoxyphenyl)-4-nitrobenzenesulfonamide. Source: IUCr / NCBI. URL:[Link]
- Diversely N-substituted benzenesulfonamides dissimilarly bind to human carbonic anhydrases. Source: Journal of Enzyme Inhibition and Medicinal Chemistry. URL:[Link]
- Synthesis, spectroscopic characterization, crystal structures... of (E)-2-(2,5-dimethoxybenzylidene)thiosemicarbazone. Source: ResearchGate. URL:[Link]


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## Sources


- 1. Crystal structure determination and Hirshfeld surface analysis of N-acetyl-N-3-methoxy-phenyl and N-(2,5-dimethoxyphenyl)-N-phenylsulfonyl derivatives of N-[1-(phenylsulfon-yl)-1H-indol-2-yl]methanamine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Five-Membered Heterocyclic Sulfonamides as Carbonic Anhydrase Inhibitors | MDPI [mdpi.com]
- 3. Ultrahigh Resolution Crystal Structures of Human Carbonic Anhydrases I and II Complexed with “Two-Prong” Inhibitors Reveal the Molecular Basis of High Affinity - PMC [pmc.ncbi.nlm.nih.gov]

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